

# Ethane-d5, iodo- CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethane-d5, iodo-

Cat. No.: B031937

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## Technical Guide: Iodoethane-d5

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for Iodoethane-d5 (Perdeuterated iodoethane).

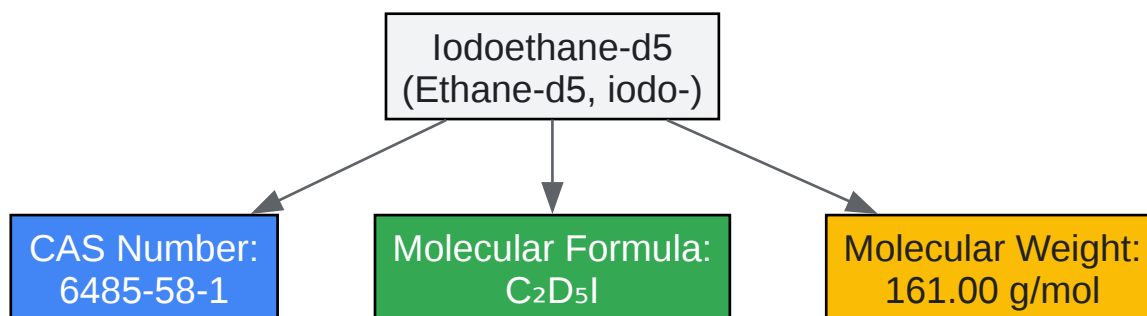
## Core Compound Properties

Iodoethane-d5 is the isotopically labeled analog of iodoethane where the five hydrogen atoms have been replaced by deuterium. This substitution makes it a valuable tool in organic synthesis and as a standard in mass spectrometry. Its key identifiers are summarized below.

Property	Value	Citations
Chemical Name	Iodoethane-d5	[1][2]
Synonyms	Ethane-d5, iodo-; Ethyl-d5 iodide	[1][2][3]
CAS Number	6485-58-1	[1][2][3][4][5]
Molecular Formula	C <sub>2</sub> D <sub>5</sub> I (or CD <sub>3</sub> CD <sub>2</sub> I)	[1][2]
Molecular Weight	161.00 g/mol	[1][2][6][7]

## Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its primary identifiers.



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Core Identifiers for Iodoethane-d5

## Experimental Context

Methodologies:

As a simple deuterated alkyl halide, Iodoethane-d5 does not possess intrinsic biological signaling pathways. Its primary application is as a reagent or standard in various experimental protocols.

- **Use in Organic Synthesis:** Iodoethane-d5 is used in organic chemical reactions, such as in the synthesis of disubstituted  $\alpha$ -amino acids through alkylation.<sup>[1]</sup> It serves as a source for introducing a deuterated ethyl group into a target molecule.
- **Use in Mass Spectrometry:** Due to its known mass shift compared to its unlabeled counterpart, it is used as an internal standard in quantitative mass spectrometry analyses.

**Note on Protocols:** Detailed experimental protocols are specific to the reaction or analysis being performed (e.g., a specific alkylation reaction, a particular mass spectrometry method) rather than being a property of the compound itself. Researchers should consult relevant literature for methodologies pertaining to their specific application.

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## References

- 1. scbt.com [scbt.com]
- 2. Buy Iodoethane-d 5 99.5 atom D, contains copper as stabilizer Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 3. IODOETHANE-D5 | 6485-58-1 [chemicalbook.com]
- 4. Cas 6485-58-1, IODOETHANE-D5 | lookchem [lookchem.com]
- 5. Iodoethane-d<sub>5</sub> (D, 99%) + copper wire - Cambridge Isotope Laboratories, DLM-272-5 [isotope.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Ethane-d<sub>5</sub>, iodo- | C<sub>2</sub>H<sub>5</sub>I | CID 2724853 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)